Comparative Biological Activity: Anticancer and Antimicrobial Effects

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Compound of Interest

Compound Name:	*2-chloro-1-methyl-1H-benzimidazole*
CAS No.:	*1849-02-1*
Cat. No.:	*B155357*

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The efficacy of chloro-substituted benzimidazole derivatives has been demonstrated against a range of human cancer cell lines and microbial strains. The biological activity is typically quantified by the half-maximal inhibitory concentration (IC50) for anticancer studies and the minimum inhibitory concentration (MIC) for antimicrobial assays. Lower values indicate higher potency.

Anticancer Activity

Chloro-substituted benzimidazoles exert their anticancer effects through various mechanisms, including the inhibition of tubulin polymerization, induction of apoptosis, and modulation of key signaling pathways.[1] The position and number of chloro-substituents, along with other functional groups on the benzimidazole core, play a crucial role in determining the cytotoxic potency and selectivity.[4]

For instance, studies have shown that 2-chloro-3-(1H-benzo[d]imidazol-2-yl)quinoline derivatives exhibit significant antiproliferative activity against liver, ovarian, and lung cancer cell lines.[5] Similarly, N-substituted 6-chloro-1H-benzimidazole derivatives have demonstrated

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potent anticancer activity against multiple cell lines, with IC50 values comparable to the standard drug paclitaxel.[6]

Table 1: Comparative in Vitro Anticancer Activity (IC50 in µM) of Chloro-Substituted Benzimidazole Derivatives

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Compound Class	Derivative Example	HepG2 (Liver)	SK-OV-3 (Ovarian)	NCI-H460 (Lung)	MCF-7 (Breast)	HCT116 (Colon)	Reference
2-Chloro-3-(1H-benzo[d]imidazol-2-yl)quinolines	3a1	7.54	9.12	11.34	-	-	[5]
N-substituted 6-chloro-1H-benzimidazoles	4b	-	-	-	1.84 - 10.28	-	[6]
7-Chloroquinoline–benzimidazole hybrids	10a-c	-	-	-	-	-	[7]
Dihalogenated condensed benzimidazole diones	8-bromo-7-chloropyrido[1,2-a]benzimidazole-6,9-dione	-	Moderate to High	High	Moderate to High	Moderate to High	[8]

Note: "-" indicates data not available in the cited source. The activity of some compounds was described as "Moderate to High" without specific IC50 values.

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Antimicrobial Activity

The antimicrobial potential of chloro-substituted benzimidazoles has been evaluated against a variety of bacterial and fungal strains. The presence of chlorine atoms on the benzimidazole skeleton can significantly contribute to the antimicrobial activity.[3] For example, certain N-substituted 6-chloro-1H-benzimidazole derivatives have shown potent antibacterial activity against both Gram-positive and Gram-negative bacteria, with MIC values in some cases lower than the standard drug ciprofloxacin.[9][10]

Table 2: Comparative in Vitro Antimicrobial Activity (MIC in µg/mL) of Chloro-Substituted Benzimidazole Derivatives

Compound Class	Derivative Example	Escherichia coli	Staphylococcus aureus (MSSA)	Staphylococcus aureus (MRSA)	Candida albicans	Aspergillus niger	Reference
N-substituted 6-chloro-1H-benzimidazoles	4k	2 - 16	2 - 16	2 - 16	8 - 16	8 - 16	[9]
2-Substituted benzimidazoles	III4 (3-F-4-Cl)	62.5	-	-	-	-	[10]
5-Halo benzimidazoles	2-(chloromethyl)-1H-benzo[d]imidazole	-	Comparable to Ciprofloxacin	Comparable to Ciprofloxacin	-	-	[11]

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Note: "-" indicates data not available in the cited source.

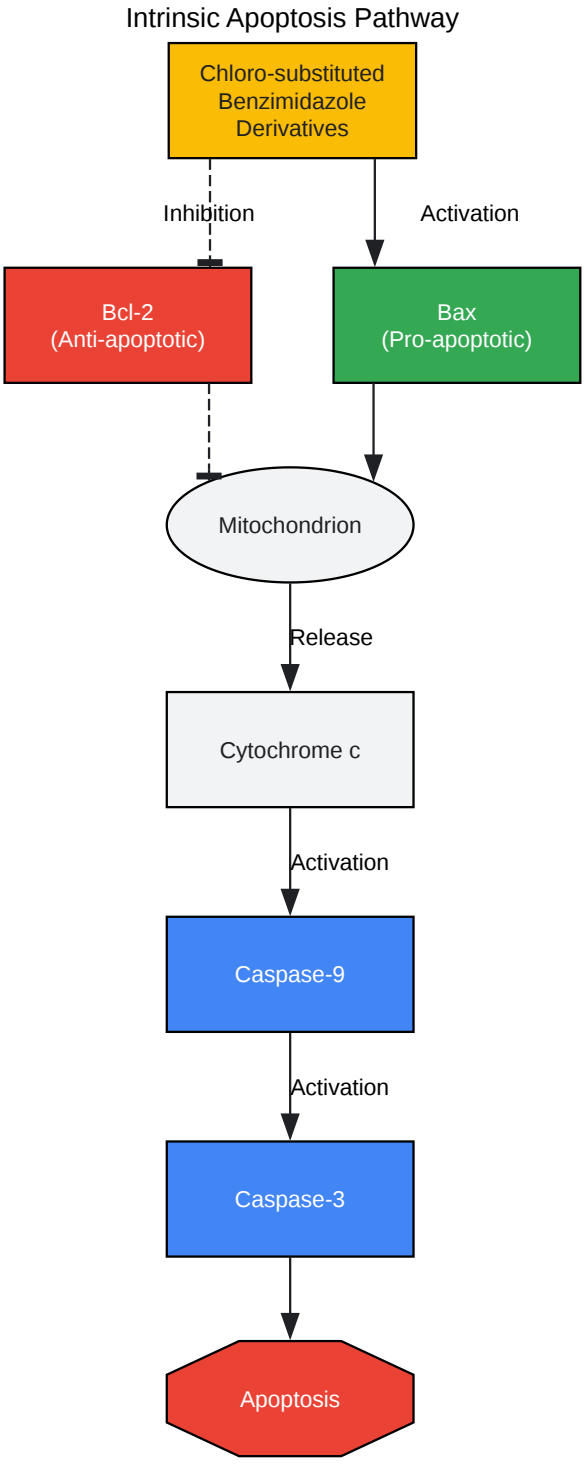
Key Signaling Pathways in Anticancer Activity

Chloro-substituted benzimidazole derivatives often induce apoptosis in cancer cells by modulating critical signaling pathways. Understanding these pathways is essential for targeted drug development.

Intrinsic (Mitochondrial) Apoptosis Pathway

A primary mechanism of action for many benzimidazole derivatives is the induction of the intrinsic apoptosis pathway.[12] This involves the regulation of the Bcl-2 family of proteins, leading to mitochondrial outer membrane permeabilization (MOMP), release of cytochrome c, and subsequent activation of caspases.[13]

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Caption: Intrinsic apoptosis pathway induced by chloro-substituted benzimidazoles.

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Extrinsic (Death Receptor) Apoptosis Pathway

Some derivatives can also trigger the extrinsic pathway by upregulating death receptors on the cancer cell surface. This leads to the activation of caspase-8 and subsequent executioner caspases.

Other Key Signaling Pathways

- MAPK/JNK Pathway: Certain benzimidazole derivatives can induce apoptosis through the activation of the c-Jun N-terminal kinase (JNK) signaling pathway, which can be triggered by reactive oxygen species (ROS).[14]
- STAT3 Pathway: Dihalogenated condensed benzimidazole diones have been shown to induce cancer cell death by regulating the STAT3/HK2 axis.[8]

Experimental Protocols

Detailed and standardized experimental protocols are critical for the reliable evaluation and comparison of chemical compounds.

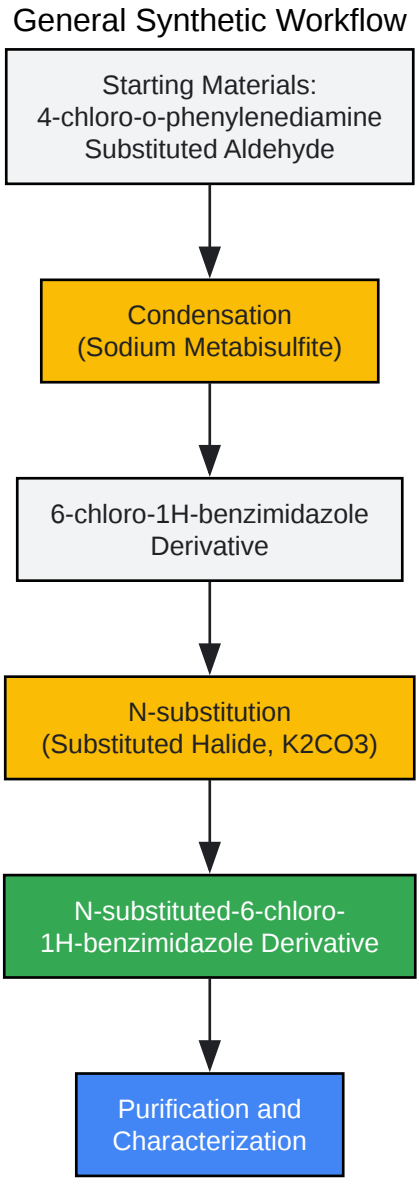
Synthesis of Chloro-Substituted Benzimidazole Derivatives

A general method for synthesizing 2-substituted benzimidazoles involves the condensation of an o-phenylenediamine with a carboxylic acid or its derivative. For N-substituted derivatives, subsequent alkylation or arylation is performed.

General Procedure for the Synthesis of N-substituted 6-chloro-1H-benzimidazole derivatives:[6]

- A mixture of 4-chloro-o-phenylenediamine and a substituted aromatic aldehyde is reacted using sodium metabisulfite as an oxidizing agent to yield the 6-chloro-1H-benzimidazole derivative.
- The resulting benzimidazole is then reacted with a substituted halide in the presence of a base like potassium carbonate, either through conventional heating or microwave irradiation, to obtain the final N-substituted product.

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Caption: General workflow for the synthesis of N-substituted 6-chloro-1H-benzimidazoles.

In Vitro Anticancer Activity (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure cytotoxicity.[5]

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Protocol:

- Cell Seeding: Cancer cells are seeded in 96-well plates at a specific density and allowed to adhere overnight.
- Compound Treatment: The cells are then treated with various concentrations of the test compounds and incubated for a specified period (e.g., 48 hours).
- MTT Addition: MTT solution is added to each well, and the plates are incubated for 4 hours to allow the formation of formazan crystals by viable cells.
- Solubilization: The medium is removed, and a solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals.
- Absorbance Measurement: The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader. The IC50 value is then calculated from the dose-response curve.

In Vitro Antimicrobial Activity (Broth Microdilution Method)

This method is used to determine the minimum inhibitory concentration (MIC) of an antimicrobial agent.[10]

Protocol:

- Serial Dilution: The test compounds are serially diluted in a suitable broth medium in 96-well microtiter plates.
- Inoculation: A standardized suspension of the target microorganism is added to each well.
- Incubation: The plates are incubated under appropriate conditions for the specific microorganism (e.g., 37°C for 24 hours for bacteria).
- MIC Determination: The MIC is determined as the lowest concentration of the compound that visibly inhibits the growth of the microorganism.

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Conclusion

Chloro-substituted benzimidazole derivatives represent a promising class of compounds with significant potential in the development of novel anticancer and antimicrobial agents. The data presented in this guide highlights the importance of the substitution pattern on the benzimidazole core for biological activity. Further research focusing on the optimization of these structures and a deeper understanding of their mechanisms of action will be crucial for translating these findings into clinical applications. The provided experimental protocols offer a standardized framework for the evaluation and comparison of new derivatives within this chemical class.

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